

# Benchmarking the sublimation fastness of Disperse Blue 7

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## Compound of Interest

Compound Name: Disperse Blue 7

Cat. No.: B1200070

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A Comparative Guide to the Sublimation Fastness of Disperse Dyes, with a Focus on Alternatives to **Disperse Blue 7**

This guide provides a detailed comparison of the sublimation fastness of various disperse blue dyes, offering researchers, scientists, and drug development professionals objective data to inform their selection process. While specific quantitative data for **Disperse Blue 7** is not readily available in the public domain, this document benchmarks its performance by comparing it with other commonly used blue disperse dyes.

## Understanding Sublimation Fastness

Sublimation fastness is a critical property of disperse dyes, particularly when applied to synthetic fibers like polyester.<sup>[1]</sup> It describes the resistance of the dye to migrating from the solid to the gaseous state when subjected to heat.<sup>[1][2]</sup> Dyes with poor sublimation fastness can lead to several issues during textile processing and end-use, including:

- Color changes in the original shade.<sup>[1][3]</sup>
- Staining of adjacent fabrics or materials.<sup>[1][3]</sup>
- Contamination of processing equipment.<sup>[2]</sup>
- Poor color yield and fixation during thermal processes.<sup>[1]</sup>

The sublimation fastness of a disperse dye is influenced by its molecular weight and structure; dyes with a higher molecular weight generally exhibit better sublimation fastness.[\[4\]](#)

## Comparative Performance Data

The following table summarizes the sublimation fastness properties of several key blue disperse dyes. The ratings are based on the standard grey scale for staining, where a rating of 5 indicates negligible or no staining, and 1 indicates severe staining.

Dye Name	C.I. Name	Chemical Class	Sublimation Fastness (ISO 105-P01)
Disperse Blue 56	Disperse Blue 56	Anthraquinone	Moderate
Disperse Blue 77	Disperse Blue 77	Anthraquinone	Excellent <a href="#">[5]</a>
Disperse Blue 79	Disperse Blue 79	Azo	Excellent <a href="#">[6]</a> <a href="#">[7]</a>
Disperse Blue 165	Disperse Blue 165	Azo	Good <a href="#">[7]</a>

Note: The fastness properties can vary depending on the depth of the shade, the specific substrate, and the dyeing conditions.

## Experimental Protocols

The sublimation fastness of disperse dyes is typically evaluated using standardized test methods such as ISO 105-P01 or AATCC Test Method 117.[\[1\]](#)[\[3\]](#)

### ISO 105-P01: Test for Colour Fastness to Dry Heat

This method determines the resistance of the color of textiles to the action of dry heat.

#### 1. Apparatus and Materials:

- A heating device providing controlled temperature and pressure.
- White, undyed polyester fabric as the adjacent fabric.

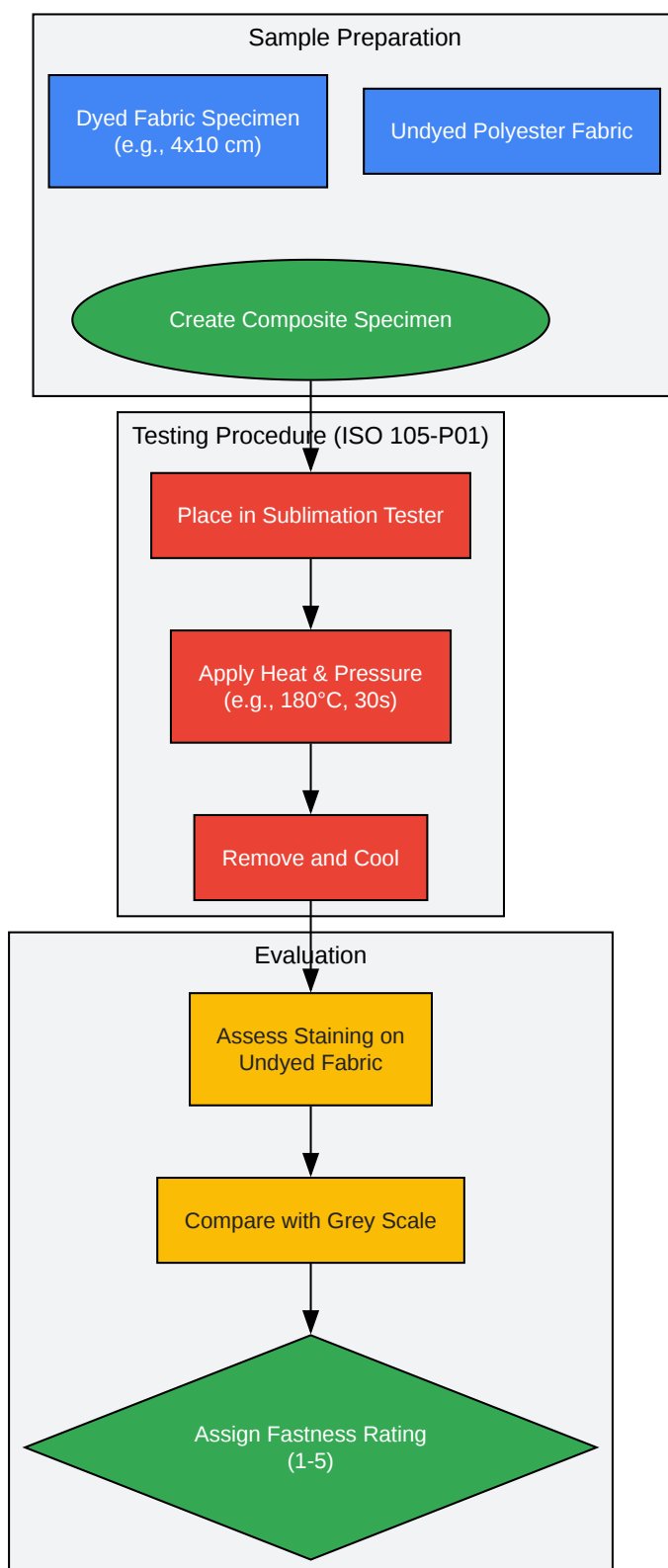
- Grey Scale for assessing staining.
- Specimen of the textile dyed with the test sample.

## 2. Procedure:

- A specimen of the dyed textile is placed in contact with a piece of undyed polyester fabric.
- The composite specimen is placed in the heating device and subjected to a specified temperature and pressure for a set duration (e.g., 180°C for 30 seconds).[\[1\]](#)[\[3\]](#)
- Commonly tested temperatures are 150°C, 180°C, and 210°C for 30 seconds.[\[3\]](#)
- After the specified time, the composite specimen is removed and allowed to cool.
- The staining on the adjacent undyed fabric is assessed by comparing it with the Grey Scale for Staining under standardized lighting conditions.

## Visualization of Experimental Workflow

The following diagram illustrates the standardized workflow for evaluating the sublimation fastness of disperse dyes.



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Caption: Workflow for Sublimation Fastness Testing.

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